

Proper Disposal of eCF309: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: eCF309

Cat. No.: B607265

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Researchers and drug development professionals handling **eCF309** must adhere to specific safety and disposal procedures to ensure a safe laboratory environment and compliance with regulations. This guide provides essential, immediate safety and logistical information for the proper disposal of **eCF309**, a potent and selective mTOR inhibitor.

Key Safety and Disposal Information

Proper handling and disposal of **eCF309** are critical. The following table summarizes key quantitative and qualitative data regarding this compound.

Property	Value	Source
Chemical Name	3-(2-amino-5-benzoxazolyl)-1-(2,2-diethoxyethyl)-1H-pyrazolo[3,4-d]pyrimidin-4-amine	Cayman Chemical
CAS Number	2001571-40-8	Cayman Chemical
Molecular Formula	C18H21N7O3	Cayman Chemical
Molecular Weight	383.4 g/mol	Cayman Chemical
Solubility	DMSO: 2 mg/mLDMF: 1.6 mg/mL	Cayman Chemical
Storage	-20°C	Cayman Chemical
Disposal Recommendation	Must not be disposed of with household garbage. Do not allow to reach sewage system. Disposal must be made according to official regulations.	Cayman Chemical Safety Data Sheet

Disposal Protocol

While specific protocols may vary based on institutional and local regulations, the following procedure outlines the general steps for the safe disposal of **eCF309**.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including safety glasses, a lab coat, and chemical-resistant gloves, when handling **eCF309**.

2. Waste Segregation:

- Solid Waste:** Collect any solid **eCF309** waste, including contaminated consumables (e.g., pipette tips, tubes), in a designated, clearly labeled hazardous waste container.

- Liquid Waste: Dispose of solutions containing **eCF309** in a sealed, properly labeled hazardous liquid waste container. Do not pour **eCF309** solutions down the drain.[1]

3. Container Labeling:

- All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**eCF309**," and any other information required by your institution's environmental health and safety (EHS) department.

4. Storage of Waste:

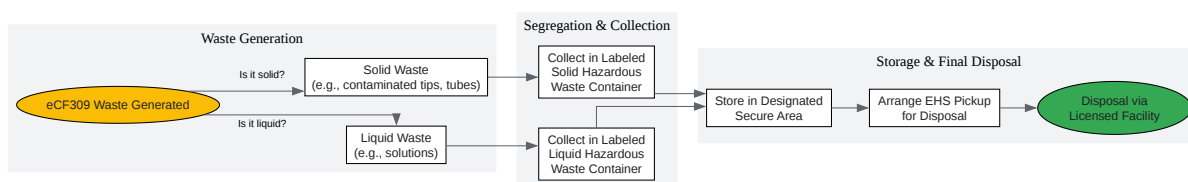
- Store hazardous waste containers in a designated, secure area away from incompatible materials. Ensure the storage area is well-ventilated.

5. Waste Pickup and Disposal:

- Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste. Follow their specific procedures for scheduling and documentation. Disposal must be conducted in accordance with all local, state, and federal regulations.[1]

Disposal Workflow

The following diagram illustrates the decision-making process and workflow for the proper disposal of **eCF309**.



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Caption: Workflow for the proper disposal of **eCF309** waste.

By following these procedures, laboratory professionals can ensure the safe handling and disposal of **eCF309**, minimizing risks to themselves and the environment. Always consult your institution's specific safety guidelines and EHS department for detailed instructions.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
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